

4-Chlorophenothiazine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Chlorophenothiazine

Cat. No.: B116481

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a comprehensive, compound-specific risk assessment. **4-Chlorophenothiazine** is a chemical intermediate intended for research and development purposes only.^[1] All handling and experimental procedures should be conducted in accordance with institutional and regulatory safety standards.

Introduction

4-Chlorophenothiazine (4-CPTZ) is a heterocyclic organic compound belonging to the phenothiazine class. It is primarily utilized as a key intermediate in the synthesis of various pharmaceutical compounds, most notably Prochlorperazine, a dopamine (D2) receptor antagonist with antiemetic and antipsychotic properties.^{[2][3][4]} Given its classification as a potent pharmaceutical ingredient, stringent safety and handling protocols are imperative to mitigate the risks of occupational exposure. This guide provides a comprehensive overview of the known safety data, recommended handling procedures, and emergency protocols for **4-Chlorophenothiazine**.

Compound Identification and Physicochemical Properties

Proper identification and understanding of the physicochemical properties of **4-Chlorophenothiazine** are fundamental to its safe handling and storage.

Property	Value	Reference
Chemical Name	4-Chloro-10H-phenothiazine	[3]
CAS Number	7369-69-9	[3]
Molecular Formula	C ₁₂ H ₈ ClNS	[5]
Molecular Weight	233.72 g/mol	[5]
Appearance	Off-white to light grey solid	[3]
Boiling Point	382.6°C at 760 mmHg	[1]
Flash Point	185.2°C	[1]
Density	1.346 g/cm ³	[1]
Solubility	Slightly soluble in Acetone, DMSO, and Ethanol	[1]

Toxicological Information

A critical aspect of a comprehensive safety assessment is the toxicological profile of a compound. However, publicly available quantitative toxicological data for **4-Chlorophenothiazine** is limited. The following table reflects the current status of available information.

Toxicological Endpoint	Data	Reference
Acute Oral Toxicity (LD50)	No data available	[6]
Acute Dermal Toxicity (LD50)	No data available	[6]
Acute Inhalation Toxicity (LC50)	No data available	[6]
Skin Corrosion/Irritation	No data available	[6]
Serious Eye Damage/Irritation	No data available	[6]
Respiratory or Skin Sensitization	No data available	[6]
Germ Cell Mutagenicity	No data available	[6]
Carcinogenicity	No data available	[6]
Reproductive Toxicity	No data available	[6]
Specific Target Organ Toxicity (Single Exposure)	No data available	[6]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[6]

Given the lack of specific data, it is prudent to handle **4-Chlorophenothiazine** as a potent compound with unknown toxicological properties.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is essential when handling **4-Chlorophenothiazine** to prevent dermal, ocular, and respiratory exposure.

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR) or a full-facepiece respirator with P100/FFP3 filters.	Recommended for all procedures involving the handling of powdered 4-Chlorophenothenothiazine to minimize inhalation risk. [7] [8]
Hand Protection	Double-gloving with nitrile gloves.	The outer pair of gloves should be changed immediately upon contamination or at regular intervals. [7]
Body Protection	Disposable coveralls (e.g., Tyvek®).	Provides protection against chemical splashes and dust. [9]
Eye Protection	Tightly fitting safety goggles or a full-face shield.	Essential to prevent contact of the powder with the eyes. [7]

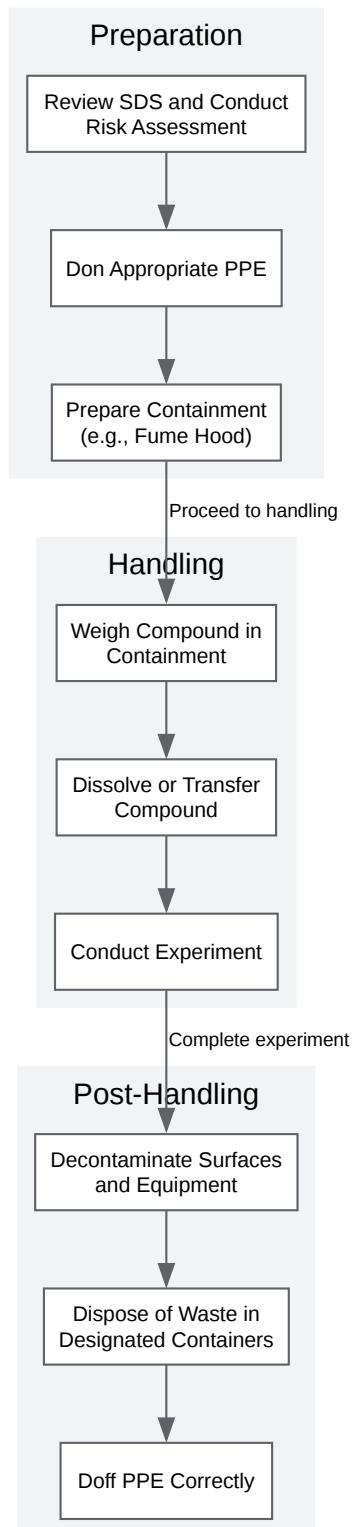
Experimental Protocols and Handling Procedures

Adherence to standardized experimental protocols is crucial for the safe handling of **4-Chlorophenothenothiazine**. The following are general best-practice guidelines for handling potent pharmaceutical powders.

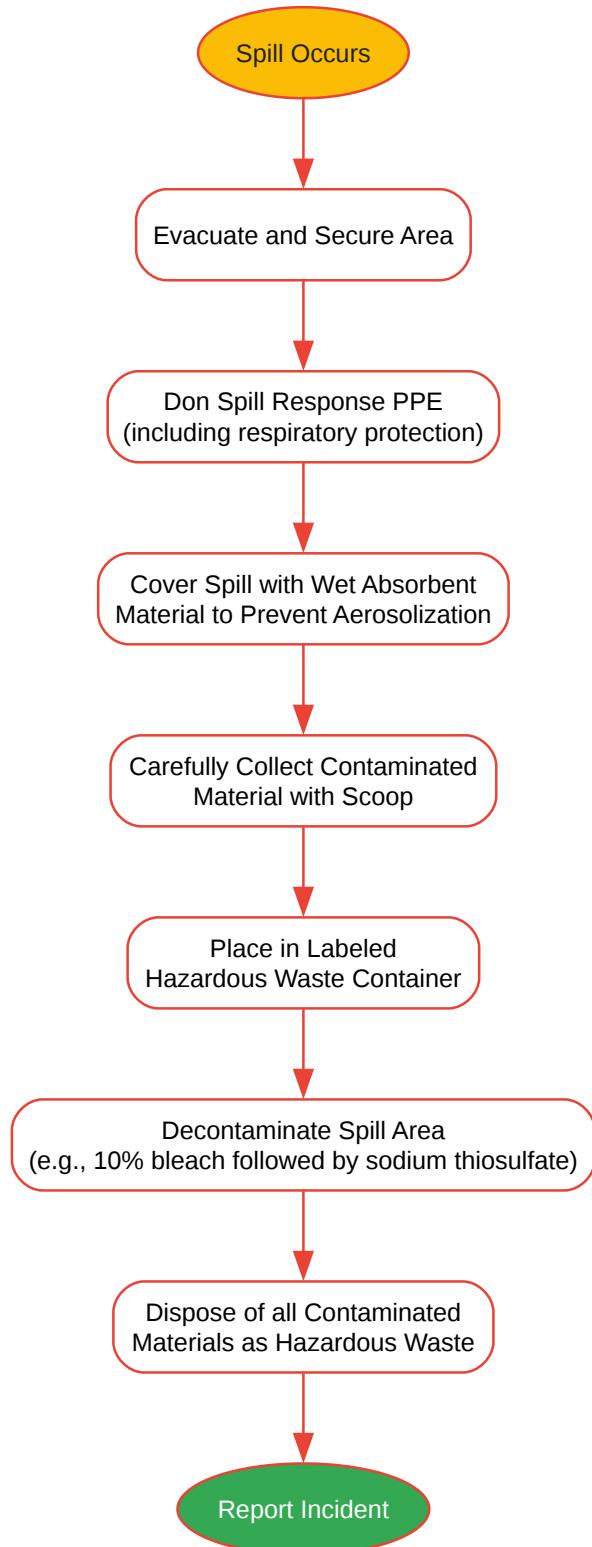
General Handling Workflow

The following diagram outlines a standard workflow for the safe handling of **4-Chlorophenothenothiazine** in a laboratory setting.

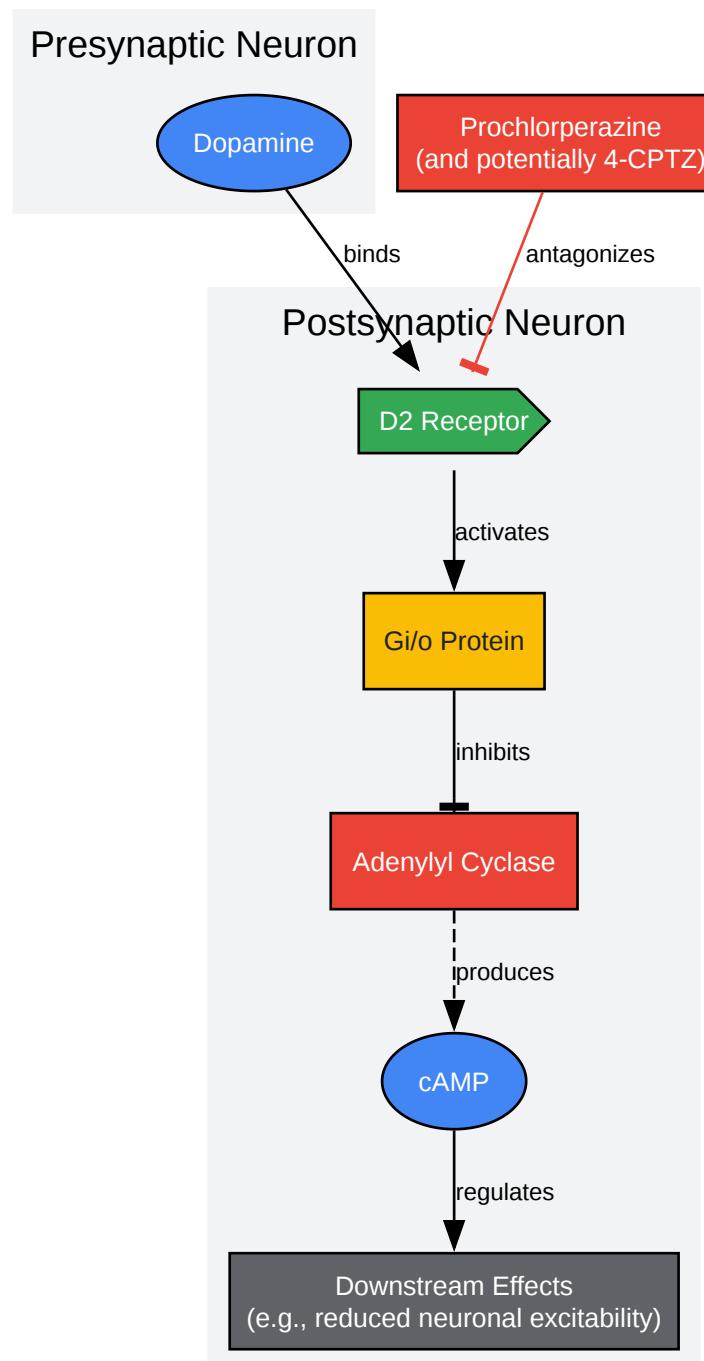
Safe Handling Workflow for 4-Chlorophenothiazine



Spill Cleanup Protocol for Powdered 4-Chlorophenothiazine



Putative Signaling Pathway of Prochlorperazine

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